

Application Notes and Protocols for Tungsten(IV) Chloride

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Compound of Interest

Compound Name: Tungsten(IV) chloride

Cat. No.: B082317

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Introduction

Tungsten(IV) chloride (WCl_4) is a black, diamagnetic, crystalline solid that serves as a valuable precursor and catalyst in various fields of chemical research and materials science.[1] Due to its extreme sensitivity to moisture and air, all manipulations must be performed under a strictly inert atmosphere, typically within a nitrogen or argon-filled glovebox.[2] This document provides detailed protocols for the safe handling and use of **Tungsten(IV) chloride** inside a glovebox, targeting researchers, scientists, and professionals in chemical synthesis and drug development.

WCl_4 is utilized in the synthesis of other tungsten compounds, in the preparation of tungsten-based materials for electronics and aerospace, and as a catalyst or catalyst precursor in organic reactions such as polymerization.[3][4] Its applications include thin-film deposition via Chemical Vapor Deposition (CVD) and the synthesis of two-dimensional materials like tungsten diselenide (WSe_2).[3][5][6]


Physical and Chemical Properties

Tungsten(IV) chloride is a corrosive solid that reacts violently with water, releasing toxic and corrosive fumes such as hydrogen chloride.[5][7] Proper handling and storage are critical to ensure safety and experimental success.

Property	Value	Source
Chemical Formula	WCl ₄	[1]
Molar Mass	325.65 g/mol	[1]
Appearance	Black, diamagnetic solid/powder	[1][7]
Density	4.62 g/cm ³	[1]
Melting Point	Decomposes upon heating (approx. 450 °C in vacuum)	[1][4]
Solubility	Reacts with water. Soluble in some organic solvents with potential reaction/coordination.	[2]
Structure	Polymeric, consisting of linear chains of octahedral tungsten atoms with bridging chloride ligands.	[1][6]

Safety and Handling

Hazard Statement: H314 - Causes severe skin burns and eye damage.[8][9] Reacts with water to liberate toxic gas.[5][10]

Hazard Information	Handling and Storage Precautions	Personal Protective Equipment (PPE)
GHS Pictograms	 alt text	Inside Glovebox: Nitrile or butyl gloves.
Signal Word	Danger	Outside Glovebox: Lab coat, chemical safety goggles or face shield, and appropriate gloves (e.g., elbow-length PVC gloves).[5]
Primary Hazards	Corrosive, Water-Reactive, Air-Sensitive.	Respiratory: A NIOSH-approved respirator with a cartridge for acid gases/particulates is required if there is any risk of exposure to dusts outside of a controlled atmosphere.[2][8]
Incompatibilities	Water, moisture, strong oxidizing agents, bases, alcohols.[2][11][12]	
Storage	Store locked up in a tightly sealed container under a dry, inert atmosphere (e.g., argon or nitrogen).[2][8] Store in a cool, dry, well-ventilated area away from incompatible substances.	
Spill Procedure	In case of a spill outside the glovebox, evacuate the area. Use dry cleanup procedures; do not use water. Vacuum up spill using a HEPA filter and place in a sealed container for disposal.[2] For spills inside the glovebox, use a spatula	

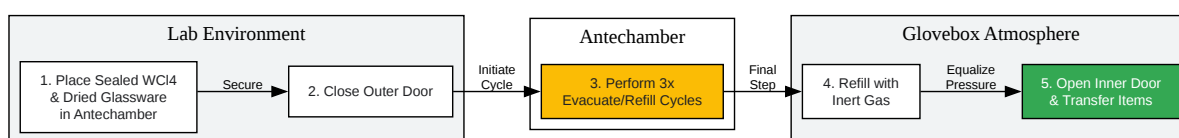
and dry wipes to collect the material and place it in a designated solid waste container.

General Glovebox Protocols

Handling WCl_4 requires strict adherence to inert atmosphere techniques. The glovebox should maintain oxygen and moisture levels below 1 ppm.[2]

Bringing Tungsten(IV) Chloride into the Glovebox

- Place the sealed manufacturer's bottle of WCl_4 into the glovebox antechamber.
- Ensure all other necessary items (spatulas, weighing paper, empty vials, glassware dried in an oven at $>120^\circ\text{C}$ for several hours) are also in the antechamber.[1][7][13]
- Close the outer antechamber door securely.
- Perform a minimum of three evacuate-refill cycles.[4] For a large antechamber, each evacuation should last at least 15 minutes; for a small antechamber, 5 minutes is sufficient. [2]
- After the final cycle, refill the antechamber with the glovebox's inert gas (Ar or N_2).
- Slowly open the inner antechamber door to equalize pressure and transfer the items into the main chamber.



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Caption: Workflow for safely introducing WCl_4 into a glovebox.

Weighing and Aliquoting

- Inside the glovebox, carefully open the main container of WCl_4 .
- Using a clean, dry spatula, transfer the desired amount of the black powder onto weighing paper or directly into a tared vial.
- Work swiftly to minimize exposure of the bulk material to the glovebox atmosphere, which, while inert, may contain trace contaminants.
- Securely cap the vial containing the aliquot and the main storage bottle.
- Clean the spatula and work area with dry wipes. Dispose of contaminated wipes and weighing paper in the designated solid waste container inside the glovebox.^[7]

Experimental Protocols

The following protocols are representative examples of how **Tungsten(IV) chloride** is used in a glovebox.

Protocol 1: Preparation of a WCl_4 Solution for Use as a Catalyst Precursor

This protocol describes the preparation of a 0.1 M solution of WCl_4 in anhydrous dichloromethane (DCM), a common starting point for homogeneous catalysis or precursor addition.

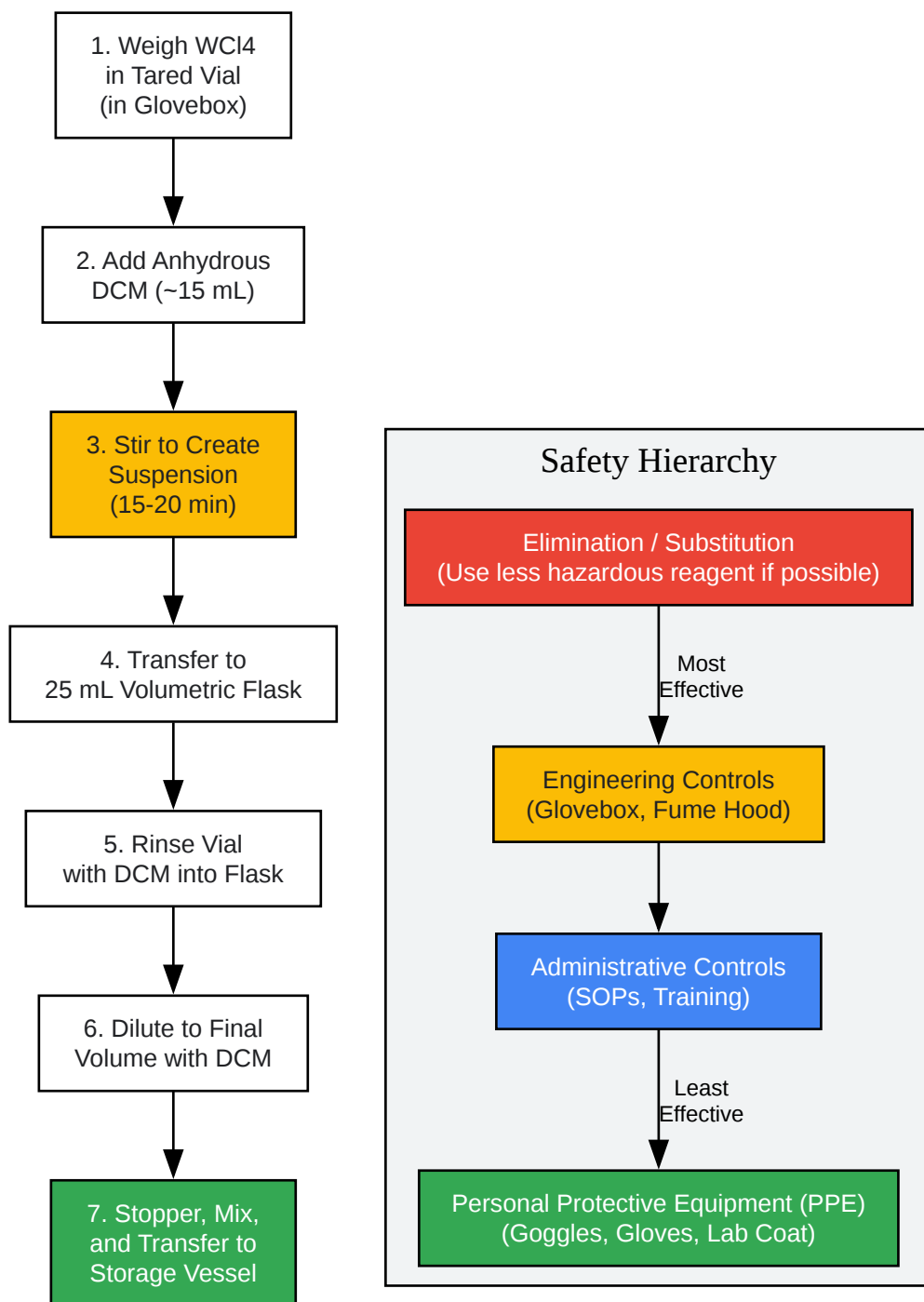
Materials:

- **Tungsten(IV) chloride** (WCl_4)
- Anhydrous, degassed dichloromethane (DCM), stored over molecular sieves in the glovebox.
- Volumetric flask (e.g., 25 mL), oven-dried.

- Glass vial and magnetic stir bar.
- Magnetic stir plate inside the glovebox.

Procedure:

- Preparation: Tare a clean, dry vial containing a magnetic stir bar on a balance inside the glovebox.
- Weighing: Add 0.814 g of WCl_4 to the vial to prepare 25 mL of a 0.1 M solution (Molar Mass = 325.65 g/mol). Record the exact mass.
- Dissolution: Carefully add approximately 15 mL of anhydrous DCM to the vial. Cap the vial and place it on the magnetic stir plate.
- Stirring: Stir the mixture. WCl_4 may not dissolve completely and can form a dark suspension. Stir for 15-20 minutes to ensure it is well-dispersed.
- Transfer: Carefully transfer the suspension to a 25 mL volumetric flask.
- Dilution: Rinse the vial with small portions of fresh DCM, adding the rinsings to the volumetric flask to ensure a complete transfer.
- Final Volume: Add DCM to the volumetric flask until the meniscus reaches the calibration mark.
- Mixing & Storage: Stopper the flask and invert it several times to ensure homogeneity. The resulting dark suspension/solution is now ready for use or can be transferred to a suitable sealed storage vessel. Label the vessel clearly with the compound, concentration, solvent, and date.



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